

Suggestions for Your Next Steps

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Compound Focus: Docebenone

CAS No.: 80809-81-0

Cat. No.: S526475

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To help you find the information you need, here are a few suggestions:

- **Verify the Compound Name:** Please double-check the spelling and nomenclature of "**Docebenone**." Confirming the exact IUPAC name or CAS Registry Number can be very helpful.
- **Explore Related Compounds:** If your research involves taxane-based drugs or anticancer agents, the extensive data available on **Docetaxel** might be relevant. I have summarized key spectroscopic data for Docetaxel below for your reference.
- **Broaden Your Search:** You could search specialized scientific databases such as:
 - **Reaxys** or **SciFinder** for curated chemical data.
 - **PubMed** or **Google Scholar** for research articles.
 - **USP** or **EP Pharmacopoeias** for official monographs of established drugs.

Spectroscopic Data for Docetaxel

If Docetaxel is of interest, here is a summary of its key spectroscopic properties from the literature.

Table 1: UV-Vis Spectroscopy Data for Docetaxel

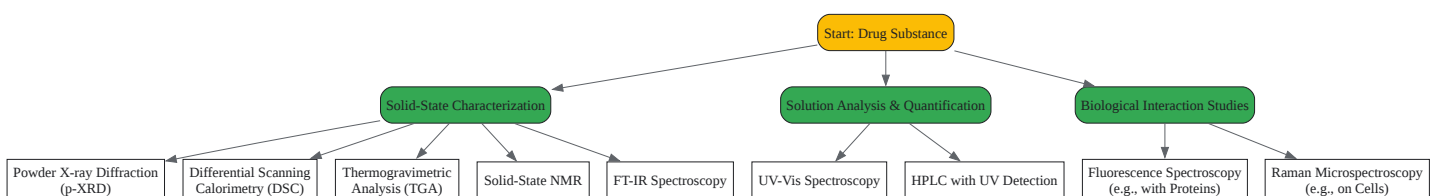
Parameter	Specification	Experimental Context
Primary UV Absorbance	~ 230 nm	Used for quantitative analysis in HPLC [1].
Spectral Region of Interest	230 - 290 nm	Used for discrimination from other similar taxanes [2].

Table 2: Other Spectroscopic Techniques Applied to Docetaxel

Technique	Key Findings / Applications	Experimental Context
FT-IR Spectroscopy	Used to identify and characterize different solid-state forms (polymorphs, solvates, hydrates) of the drug substance [3].	
Raman Spectroscopy	Used to monitor biochemical changes in Docetaxel-treated cancer cells (e.g., MCF-7 breast cancer cells), differentiating treated from untreated cells [4].	
Fluorescence Spectroscopy	Employed to study the interaction between Docetaxel and human hemoglobin, revealing a dynamic quenching mechanism [5].	

Experimental Workflow for Drug Characterization

The following diagram outlines a general experimental workflow for characterizing a drug compound like Docetaxel, integrating the various spectroscopic techniques mentioned in the search results.



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This workflow shows how techniques like FT-IR, UV-Vis, and others are applied at different stages of drug analysis [2] [5] [3].

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References

1. Development of a Rapid and Precise Reversed-phase ... [pmc.ncbi.nlm.nih.gov]
2. UV spectroscopy and least square matching for high ... [sciencedirect.com]
3. Vapor-Induced Phase Transformations in Docetaxel - PMC [pmc.ncbi.nlm.nih.gov]
4. A study of Docetaxel-induced effects in MCF-7 cells by ... [pmc.ncbi.nlm.nih.gov]
5. Studies on the interaction between docetaxel and human ... [sciencedirect.com]

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